

Personal protective equipment for handling Andolast

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Compound of Interest

Compound Name: Andolast

Cat. No.: B1667392

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Essential Safety and Handling Guide for Andolast

This guide provides critical safety, handling, and disposal information for **Andolast**, a compound identified as an anti-allergic agent with potential applications in asthma research.^[1]^[2] Adherence to these procedures is essential for the safety of laboratory personnel and the protection of the environment.

Chemical and Hazard Information

Property	Value	Reference
Chemical Name	4-(2H-tetrazol-5-yl)-N-[4-(2H-tetrazol-5-yl)phenyl]benzamide	[3]
Molecular Formula	C15H11N9O	[4]
Molecular Weight	333.31 g/mol	[4]
CAS Number	132640-22-3	[4]
GHS Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[4]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Andolast** to minimize exposure through inhalation, skin contact, or ingestion.[5] The following PPE should be worn at all times in the laboratory where **Andolast** is handled:

- **Gloves:** Two pairs of powder-free chemotherapy-grade gloves are required.[6][7] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff.[7] Gloves must be changed every 30-60 minutes, or immediately if they become contaminated or damaged.[5]
- **Gown:** A disposable, solid-front protective gown made of a low-permeability fabric with long sleeves and tight-fitting cuffs is required.[7][8] Gowns should be changed at the end of a procedure or immediately in the event of a spill.[9]
- **Eye and Face Protection:** Chemical safety goggles and a face shield should be worn to protect against splashes.[5][8]

- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved N95 or higher-level respirator is necessary.^[10] All work with solid **Andolast** should be conducted in a certified chemical fume hood or other appropriate ventilated enclosure.^[11]

Operational Plan for Handling Andolast

A systematic workflow is critical to ensure the safe handling of **Andolast** from receipt to disposal.

1. Preparation and Engineering Controls:

- Designate a specific area for handling **Andolast**, clearly marked with hazard signs.
- Ensure a certified chemical fume hood is used for all weighing and solution preparation activities to avoid dust and aerosol formation.^[4]
- An eyewash station and safety shower must be readily accessible.^[12]

2. Handling Procedures:

- Before handling, wash hands thoroughly.^[7]
- Don all required PPE as outlined above.
- When weighing the powdered form, use careful techniques to minimize dust generation.
- For solution preparation, add the solvent to the solid **Andolast** slowly to avoid splashing.
- Avoid eating, drinking, or smoking in the designated handling area.^[4]

3. Storage:

- Store **Andolast** in a tightly sealed container in a cool, well-ventilated area.^[4]
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.^[4]

- Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[4]

Accidental Release and First Aid Measures

Spill Response:

- Evacuate and restrict access to the spill area.
- Wearing full PPE, absorb liquid spills with an inert, non-combustible absorbent material (e.g., diatomite).
- For solid spills, carefully sweep or vacuum the material and place it in a sealed container for disposal.
- Decontaminate the spill area and any affected equipment with alcohol.[4]
- Collect all contaminated materials for disposal as hazardous waste.[4]

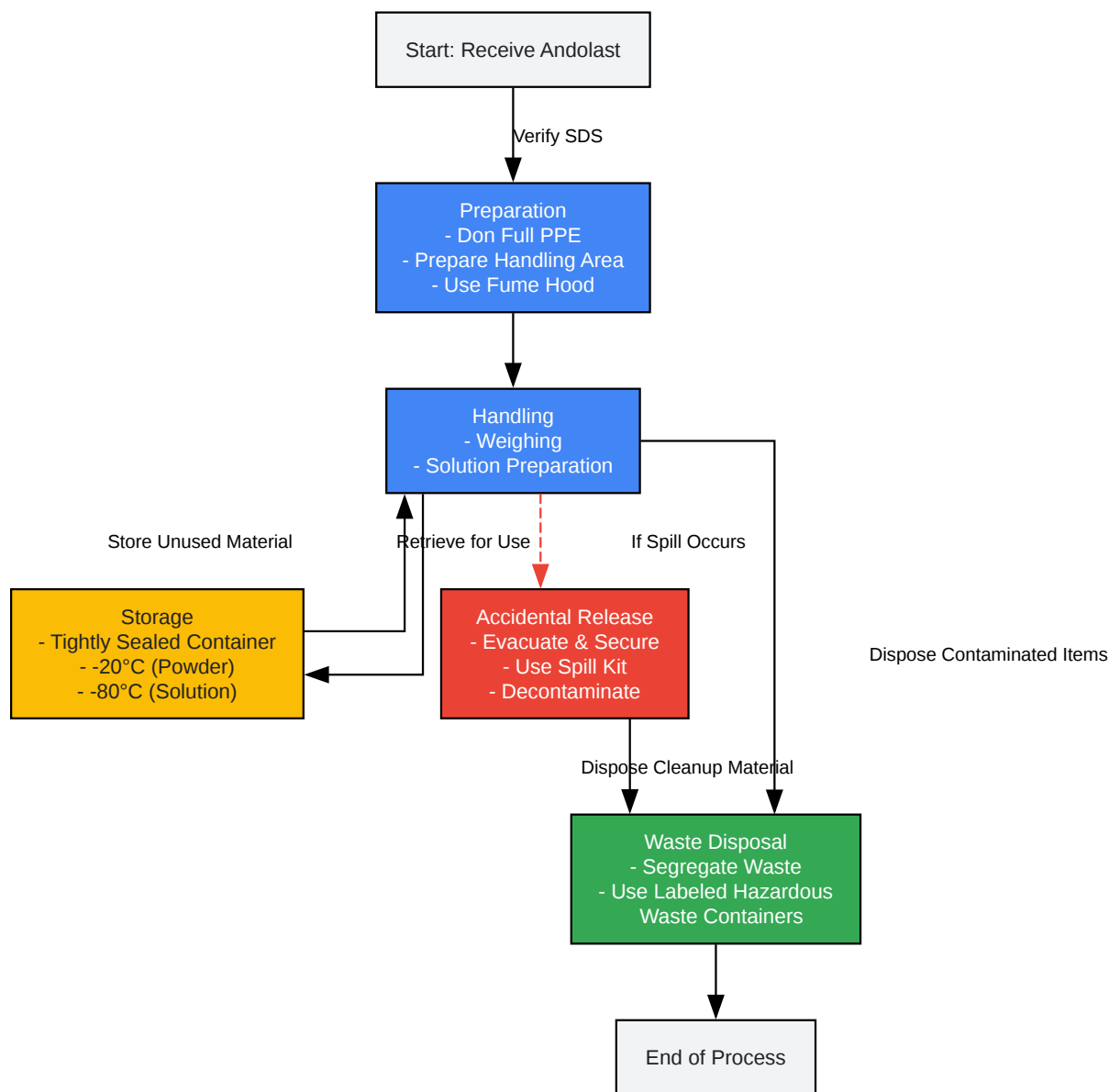
First Aid:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth with water. Do NOT induce vomiting.[4]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek prompt medical attention.[4]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[4]

Disposal Plan

Proper disposal of **Andolast** and associated waste is crucial to prevent environmental contamination.

- **Waste Segregation:** All waste contaminated with **Andolast**, including unused product, empty containers, contaminated PPE, and spill cleanup materials, must be segregated from other laboratory waste.[\[13\]](#)
- **Waste Containers:** Use designated, clearly labeled, and sealed hazardous waste containers. [\[13\]](#) For sharps such as needles or syringes that have contacted **Andolast**, use a designated sharps container which is then placed inside a hazardous waste container.[\[13\]](#)
- **Disposal Method:** Dispose of all **Andolast** waste as hazardous chemical waste through an approved waste disposal plant, in accordance with all federal, state, and local regulations.[\[4\]](#) Do not dispose of **Andolast** or its containers in general trash or down the drain.[\[4\]](#)



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Caption: Workflow for the safe handling and disposal of **Andolast**.

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